

Technical Guide: Physicochemical Properties of 3-Aminobutanamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the available data on the melting and boiling points of **3-aminobutanamide**. Due to a lack of experimentally determined values in readily accessible scientific databases, this document presents computationally predicted data and outlines standardized experimental protocols for the determination of these crucial physicochemical properties.

Physicochemical Data of 3-Aminobutanamide

Quantitative data for **3-aminobutanamide** is summarized in the table below. It is important to note that the melting and boiling points are predicted values and should be confirmed through experimental analysis.

Property	Value	Source
Molecular Formula	C4H10N2O	PubChem[1]
Molecular Weight	102.13 g/mol	PubChem[1]
Predicted Melting Point	Not available	
Predicted Boiling Point	Not available	_
CAS Number	5959-32-0	PubChem[1]



Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the melting and boiling points of a compound such as **3-aminobutanamide**.

Determination of Melting Point (Capillary Tube Method)

This method is suitable for solid compounds.

Materials:

- Dry sample of 3-aminobutanamide
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **3-aminobutanamide** sample is completely dry. If necessary, grind the crystalline sample into a fine powder using a mortar and pestle.
- Loading the Capillary Tube: Pack the powdered sample into the open end of a capillary tube to a depth of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For a preliminary measurement, heat the sample rapidly to get an approximate melting range.
 - For an accurate measurement, repeat the process with a fresh sample. Heat rapidly to about 15-20°C below the approximate melting point, then reduce the heating rate to 1-2°C



per minute.

• Observation: Record the temperature at which the first liquid appears (the beginning of the melting range) and the temperature at which the last solid particle liquefies (the end of the melting range). A pure substance will typically have a sharp melting range of 1-2°C.

Determination of Boiling Point (Micro Boiling Point Method)

This method is suitable for liquid compounds.

Materials:

- Liquid sample of 3-aminobutanamide
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- Sample Preparation: Add a small amount (approximately 0.5 mL) of the liquid 3aminobutanamide sample to the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with the open end down.
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Heating: Immerse the assembly in a heating bath. Heat the bath gradually.

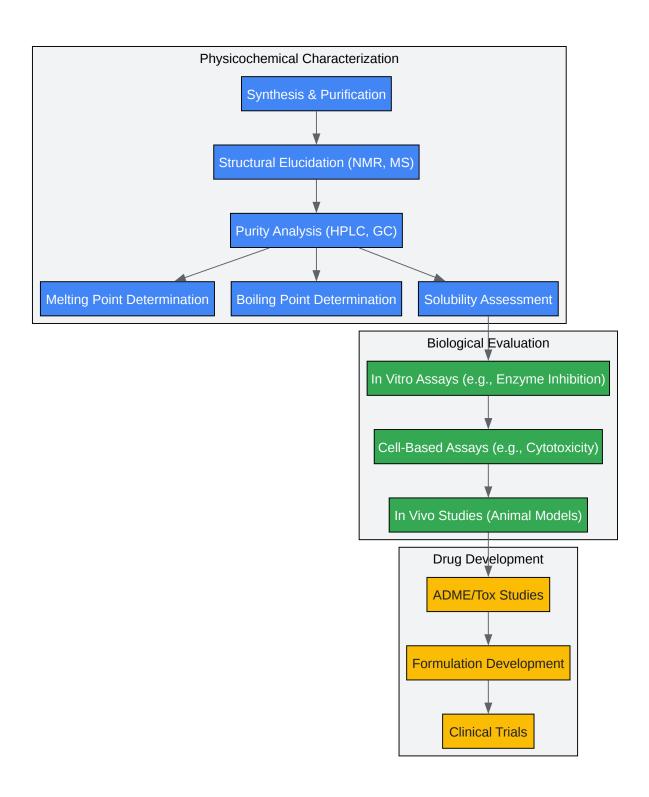


- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until the bubbling is continuous and rapid.
- Cooling and Measurement: Turn off the heat and allow the bath to cool slowly. The boiling
 point is the temperature at which the stream of bubbles stops and the liquid just begins to
 enter the capillary tube.

Workflow for Compound Characterization

As no specific signaling pathways involving **3-aminobutanamide** have been prominently documented, the following diagram illustrates a general workflow for the physicochemical and biological characterization of a novel chemical entity.





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General workflow for chemical compound characterization.



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References

- 1. 3-Aminobutanamide | C4H10N2O | CID 10931381 PubChem [pubchem.ncbi.nlm.nih.gov]
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